

Personal protective equipment for handling 6-Chloro-2-phenylquinolin-4-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Chloro-2-phenylquinolin-4-ol

Cat. No.: B091939

[Get Quote](#)

Essential Safety and Handling Guide for 6-Chloro-2-phenylquinolin-4-ol

This guide provides crucial safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **6-Chloro-2-phenylquinolin-4-ol**. The following procedures are designed to ensure the safe handling and disposal of this chemical in a laboratory setting.

Chemical and Physical Properties

A summary of the key quantitative data for **6-Chloro-2-phenylquinolin-4-ol** is presented below.

Property	Value
Molecular Formula	C ₁₅ H ₁₀ ClNO ^[1]
Molecular Weight	255.70 g/mol ^[1]
Appearance	Solid (presumed)
CAS Number	112182-50-0 ^[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure to **6-Chloro-2-phenylquinolin-4-ol**. The minimum required PPE includes:

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene) are required.[2] Always inspect gloves for signs of degradation or puncture before use.
- **Eye and Face Protection:** Safety glasses with side shields or chemical safety goggles are essential.[3] A face shield may be necessary when there is a risk of splashing.[4]
- **Skin and Body Protection:** A lab coat or chemical-resistant apron must be worn.[2] For larger quantities or when generating dust, chemical-resistant coveralls may be necessary.[5]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6] If there is a risk of inhaling dust or aerosols, a NIOSH/MSHA-approved respirator should be used.[7]

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following step-by-step procedure is critical for the safe handling of **6-Chloro-2-phenylquinolin-4-ol**.

- **Preparation:**
 - Read and understand the Safety Data Sheet (SDS) for **6-Chloro-2-phenylquinolin-4-ol** and similar compounds.[2]
 - Ensure that a chemical fume hood is operational and available for use.
 - Verify that an eyewash station and safety shower are accessible and unobstructed.[6]
 - Assemble all necessary equipment and reagents before starting work.
- **Weighing and Transfer:**
 - Perform all weighing and transfer operations within a chemical fume hood to minimize inhalation exposure.
 - Use a spatula or other appropriate tool to handle the solid chemical. Avoid creating dust.

- If dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- Experimental Work:
 - Conduct all reactions involving **6-Chloro-2-phenylquinolin-4-ol** in a chemical fume hood.
 - Keep all containers of the chemical tightly closed when not in use.[\[8\]](#)[\[9\]](#)
 - Avoid direct contact with the skin, eyes, and clothing.[\[6\]](#)
- Post-Experiment:
 - Decontaminate all surfaces and equipment that have come into contact with the chemical.
 - Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[\[10\]](#)

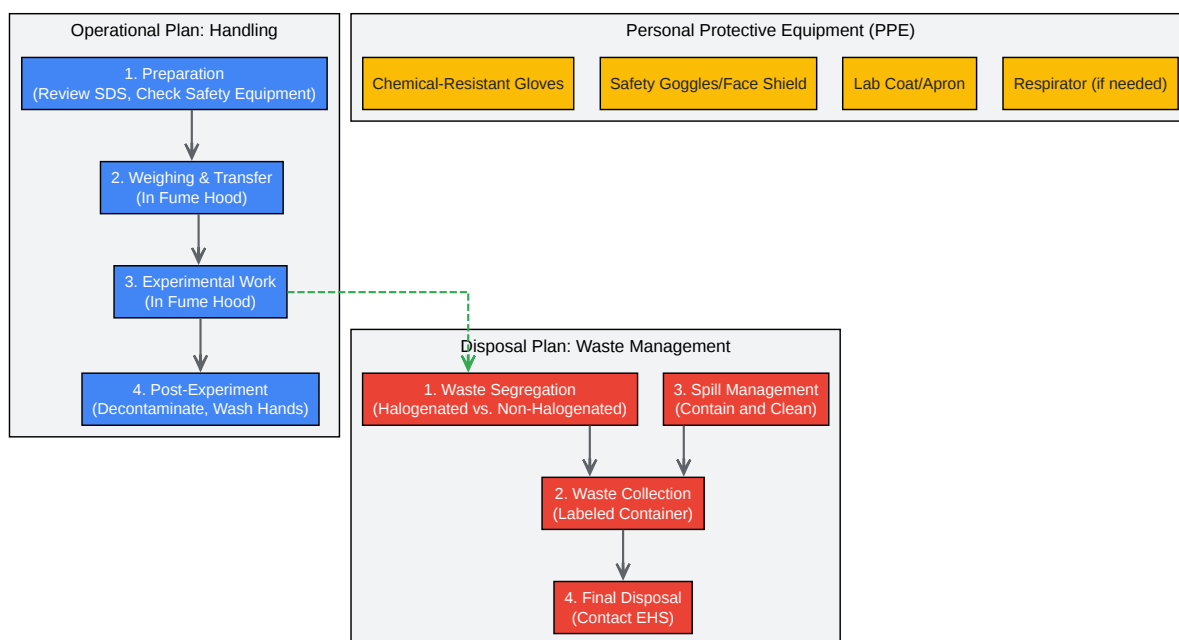
Disposal Plan: Step-by-Step Waste Management

Proper disposal of **6-Chloro-2-phenylquinolin-4-ol** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance. As a halogenated organic compound, it requires specific disposal procedures.[\[8\]](#)[\[11\]](#)

- Waste Segregation:
 - Collect all waste containing **6-Chloro-2-phenylquinolin-4-ol** separately from non-halogenated waste.[\[11\]](#) This includes leftover chemical, contaminated consumables (e.g., gloves, weighing paper), and reaction mixtures.
- Waste Collection:
 - Use a designated, properly labeled hazardous waste container for all solid and liquid waste. The label should clearly indicate "Halogenated Organic Waste" and list **6-Chloro-2-phenylquinolin-4-ol** as a constituent.[\[8\]](#)
 - Keep the waste container securely closed except when adding waste.[\[8\]](#)[\[9\]](#)
 - Store the waste container in a designated satellite accumulation area within the laboratory.

- Spill Management:
 - In the event of a small spill, contain the material with an inert absorbent (e.g., vermiculite, sand).
 - Carefully sweep up the absorbed material and place it in the designated halogenated waste container.
 - Decontaminate the spill area with an appropriate solvent and then soap and water.
 - For larger spills, evacuate the area and contact the institution's environmental health and safety (EHS) office immediately.
- Final Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor.[\[12\]](#)
 - Do not dispose of **6-Chloro-2-phenylquinolin-4-ol** down the drain or in the regular trash. [\[11\]](#)[\[12\]](#) Incineration at high temperatures is a common disposal method for halogenated compounds.[\[13\]](#)

Workflow for Safe Handling and Disposal



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **6-Chloro-2-phenylquinolin-4-ol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-Chloro-2-phenyl-4-quinolone | C₁₅H₁₀ClNO | CID 130703 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. How to Choose PPE for Chemical Work - Allan Chemical Corporation | allanchem.com [allanchem.com]
- 3. hazmatschool.com [hazmatschool.com]
- 4. sams-solutions.com [sams-solutions.com]
- 5. blog.storemasta.com.au [blog.storemasta.com.au]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. campusoperations.temple.edu [campusoperations.temple.edu]
- 9. ethz.ch [ethz.ch]
- 10. chemos.de [chemos.de]
- 11. Chapter 7 - Management Procedures For Specific Waste Types [ehs.cornell.edu]
- 12. sharedlab.bme.wisc.edu [sharedlab.bme.wisc.edu]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Personal protective equipment for handling 6-Chloro-2-phenylquinolin-4-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091939#personal-protective-equipment-for-handling-6-chloro-2-phenylquinolin-4-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com